

Characterization of Dioctanoyl Peroxide (CAS 762-16-3): An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dioctanoyl peroxide*

Cat. No.: *B1594418*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of **dioctanoyl peroxide** (CAS 762-16-3), a diacyl peroxide utilized as a radical initiator in polymerization and various chemical syntheses. This document outlines its physicochemical properties, safety information, and detailed experimental protocols for its analysis.

Core Properties and Safety Information

Dioctanoyl peroxide, also known as caprylyl peroxide, is a key compound in radical chemistry. Its utility is largely dictated by its structural characteristics and thermal stability.

Physicochemical Data

A summary of the key physicochemical properties of **dioctanoyl peroxide** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Citations
CAS Number	762-16-3	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₁₆ H ₃₀ O ₄	[1][5][6][7][8]
Molecular Weight	286.41 g/mol	[1][2][5][8]
Appearance	Colorless to pale yellow liquid or crystalline solid	[1][4]
Melting Point	29 °C	[1][5][6]
Boiling Point	353.5 °C (decomposition may occur)	[1][6][7]
Density	0.955 - 0.9903 g/cm ³	[1][5][7]
Water Solubility	7 µg/L at 20 °C (practically insoluble)	[5][6][9]
LogP	4.7 - 6.5	[5][6]





Thermal Stability

Dioctanoyl peroxide is a thermally unstable substance and is classified as an organic peroxide type C.[2][4] Its thermal decomposition characteristics are critical for safe handling and for determining its optimal use conditions as a radical initiator. The Self-Accelerating Decomposition Temperature (SADT) is a key indicator of its thermal instability.

Thermal Stability Parameter	Value	Citations
SADT	25 °C	[2][10]
Emergency Temperature (T _e)	15 °C	[2]
10-hour half-life temperature	61 °C (in solid form)	[1]
1-hour half-life temperature	79 °C (in solid form)	[1]

Safety and Handling

Due to its classification as an organic peroxide, **dioctanoyl peroxide** poses several hazards. It is crucial to adhere to strict safety protocols to mitigate risks of fire, explosion, and personal injury.

Hazard Classification	GHS Pictograms	Precautionary Statements	Citations
Organic Peroxides, Type C		H242: Heating may cause a fire.	[4]
Skin Irritation, Category 2		H315: Causes skin irritation.	[4]
Eye Irritation, Category 2		H319: Causes serious eye irritation.	[4]
May cause an allergic skin reaction		H317: May cause an allergic skin reaction.	[11]

Handling Precautions:

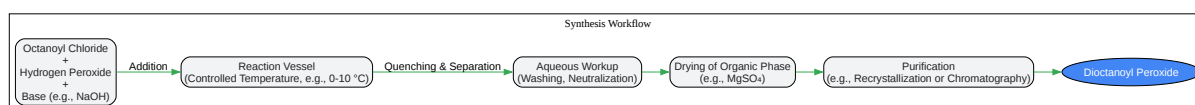
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Store in a cool, dry, and well-ventilated place away from direct sunlight.[\[2\]](#)
- Keep containers tightly closed.[\[2\]](#)
- Avoid contact with reducing agents (e.g., amines), acids, alkalis, and heavy metal compounds.[\[2\]](#)
- Use non-sparking tools for handling.[\[4\]](#)
- In case of spills, use an inert, moist diluent such as vermiculite or sand for cleanup.[\[4\]](#)

Experimental Protocols for Characterization

Accurate characterization of **dioctanoyl peroxide** is essential for quality control and for understanding its reactivity. The following sections provide detailed methodologies for key analytical techniques.

Synthesis of Dioctanoyl Peroxide

A general and illustrative synthesis of **dioctanoyl peroxide** involves the reaction of octanoyl chloride with a peroxide source in the presence of a base.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **dioctanoyl peroxide**.

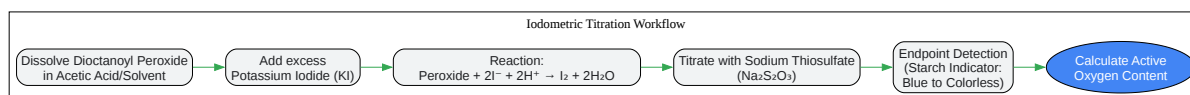
Protocol:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve octanoyl chloride in a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- **Cooling:** Cool the solution to 0-5 °C in an ice bath.
- **Reagent Addition:** Slowly add an aqueous solution of hydrogen peroxide and a base (e.g., sodium hydroxide) dropwise to the cooled solution while maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, allow the mixture to stir for several hours at a controlled temperature.

- **Workup:** Separate the organic layer and wash it sequentially with water, a dilute acidic solution, and a saturated sodium bicarbonate solution to remove unreacted starting materials and byproducts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography.

Determination of Active Oxygen Content by Iodometric Titration

This method determines the peroxide content by reacting it with iodide, followed by titration of the liberated iodine with a standard sodium thiosulfate solution.



[Click to download full resolution via product page](#)

Caption: Workflow for determining active oxygen content via iodometric titration.

Protocol:

- **Sample Preparation:** Accurately weigh approximately 0.1-0.2 g of **dioctanoyl peroxide** into a 250 mL Erlenmeyer flask.
- **Dissolution:** Add 30 mL of a solvent mixture (e.g., 3:2 v/v acetic acid:chloroform) to dissolve the sample.
- **Iodide Addition:** Add 2 mL of a saturated potassium iodide solution. Swirl the flask and allow it to stand in the dark for 5-10 minutes.

- Dilution: Add 100 mL of deionized water.
- Titration: Titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate solution until the yellow color of the iodine has almost disappeared.
- Indicator Addition: Add 1-2 mL of a 1% starch indicator solution. The solution will turn a deep blue color.
- Endpoint: Continue the titration with sodium thiosulfate, adding it dropwise until the blue color is completely discharged.
- Blank Determination: Perform a blank titration using the same procedure but without the **dioctanoyl peroxide** sample.
- Calculation: The active oxygen content (%) is calculated using the following formula: % Active Oxygen = $[(V_{\text{sample}} - V_{\text{blank}}) * N * 8] / (W_{\text{sample}} * 1000) * 100$ where:
 - V_{sample} = volume of sodium thiosulfate solution used for the sample (mL)
 - V_{blank} = volume of sodium thiosulfate solution used for the blank (mL)
 - N = normality of the sodium thiosulfate solution
 - W_{sample} = weight of the sample (g)
 - 8 = equivalent weight of oxygen

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **dioctanoyl peroxide** and quantifying any related impurities.

Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).

- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A typical starting point is 80:20 (v/v) acetonitrile:water.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV detection at a wavelength where the peroxide or its chromophoric impurities absorb (e.g., 230 nm).
- Injection Volume: 20 µL.
- Sample Preparation: Prepare a standard solution of **dioctanoyl peroxide** of known concentration in the mobile phase. Dissolve the sample to be analyzed in the mobile phase to a similar concentration.
- Analysis: Inject the standard and sample solutions. Purity is determined by comparing the peak area of the **dioctanoyl peroxide** in the sample to the total peak area of all components in the chromatogram. Quantification can be performed by creating a calibration curve with standards of known concentrations.

Analysis by Gas Chromatography (GC)

GC can also be used for the analysis of **dioctanoyl peroxide**, though care must be taken to avoid thermal decomposition in the injector and column.

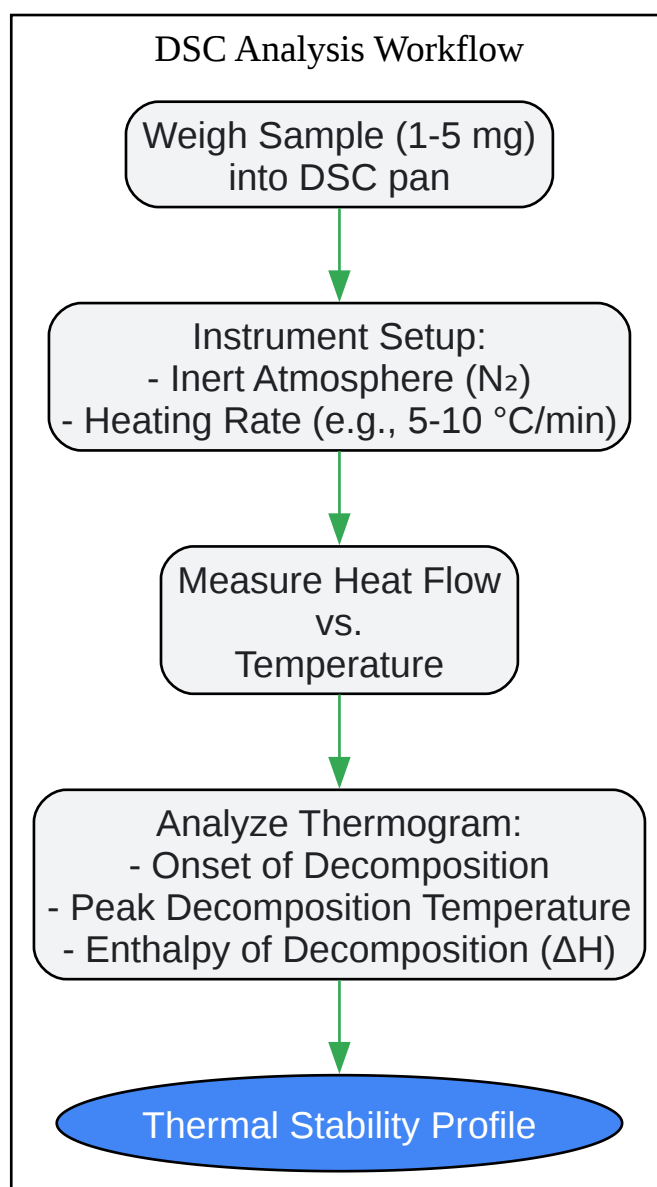
Protocol:

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A low to mid-polarity capillary column (e.g., DB-5 or DB-1701, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Injector Temperature: A low temperature to minimize decomposition (e.g., 150-180 °C).
- Oven Temperature Program:
 - Initial Temperature: 80 °C, hold for 2 minutes.

- Ramp: 10 °C/min to 250 °C.
- Final Hold: Hold at 250 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1-2 mL/min).
- Detector Temperature: 280 °C.
- Sample Preparation: Dissolve the sample in a suitable solvent such as isooctane or acetone.
- Analysis: Inject the sample. Peak identification and quantification are performed by comparison with a standard of known concentration.

Thermal Stability Assessment by Differential Scanning Calorimetry (DSC)

DSC is used to determine the thermal stability and decomposition characteristics of **dioctanoyl peroxide**.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing thermal stability using DSC.

Protocol:

- Instrumentation: A differential scanning calorimeter.
- Sample Preparation: Accurately weigh 1-5 mg of **dioctanoyl peroxide** into an aluminum DSC pan. Crimp the pan with a lid. It is advisable to pierce the lid to allow for the release of gaseous decomposition products.

- Experimental Conditions:
 - Atmosphere: Nitrogen, with a purge rate of 20-50 mL/min.
 - Temperature Program: Heat the sample from ambient temperature to approximately 250 °C at a constant heating rate (e.g., 5 or 10 °C/min).
- Analysis: The resulting thermogram will show an exothermic peak corresponding to the decomposition of the **dioctanoyl peroxide**. From this peak, the onset temperature of decomposition, the peak decomposition temperature, and the enthalpy of decomposition (the area under the peak) can be determined. This data is crucial for assessing the thermal hazards of the compound.

Conclusion

The characterization of **dioctanoyl peroxide** (CAS 762-16-3) requires a multi-faceted analytical approach. The data and protocols presented in this guide provide a robust framework for researchers and professionals to safely handle, analyze, and utilize this important organic peroxide. Adherence to the detailed experimental procedures will ensure accurate and reliable characterization, which is fundamental for its application in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [usptechnologies.com](https://www.usptechnologies.com) [usptechnologies.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. High-performance liquid chromatography using diode array detector and fluorescence detector for hydrogen peroxide analysis in processed fishery foods - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Separation of Dicumyl peroxide on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]

- 5. Determination of Organic Peroxides by Iodine Liberation Procedures. | Semantic Scholar [semanticscholar.org]
- 6. datapdf.com [datapdf.com]
- 7. groups.chem.ubc.ca [groups.chem.ubc.ca]
- 8. chromatographyonline.com [chromatographyonline.com]
- 9. ictsl.net [ictsl.net]
- 10. researchgate.net [researchgate.net]
- 11. nacalai.com [nacalai.com]
- To cite this document: BenchChem. [Characterization of Dioctanoyl Peroxide (CAS 762-16-3): An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594418#dioctanoyl-peroxide-cas-number-762-16-3-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com